

Introduction: The Strategic Importance of the 2-Arylpyridine Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methoxy-2-phenylpyridine

CAS No.: 53698-56-9

Cat. No.: B1420881

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The 2-arylpyridine motif is a privileged scaffold in modern chemistry, forming the core of numerous functional materials and pharmacologically active compounds.^{[1][2]} Its rigid, planar structure and unique electronic properties make it an ideal building block in fields ranging from organic light-emitting diodes (OLEDs) to medicinal chemistry.^{[3][4]} Within this class, **4-Methoxy-2-phenylpyridine** emerges as a compound of significant interest. The introduction of a methoxy group at the 4-position profoundly influences the electronic landscape of the pyridine ring, modulating its reactivity, coordination properties, and, consequently, its potential biological interactions.

This guide provides a comprehensive technical overview of **4-Methoxy-2-phenylpyridine**, designed for professionals in research and drug development. We will delve into its synthesis, elucidating the mechanistic rationale behind preferred methodologies. We will explore its detailed chemical and physical properties, spectroscopic signature, and predictable reactivity. Finally, we will discuss its application as a key intermediate in the synthesis of higher-order compounds, grounding its utility in tangible, field-proven examples.

Physicochemical and Structural Properties

A foundational understanding of a molecule begins with its core physical and chemical properties. **4-Methoxy-2-phenylpyridine** is a solid at room temperature, and its key identifiers and computed properties are summarized below. This data is essential for reaction planning, analytical method development, and computational modeling.

Property	Value	Source
IUPAC Name	4-methoxy-2-phenylpyridine	PubChem[5]
CAS Number	53698-56-9	PubChem[5]
Molecular Formula	C ₁₂ H ₁₁ NO	PubChem[5]
Molecular Weight	185.22 g/mol	PubChem[5]
Monoisotopic Mass	185.084063974 Da	PubChem[5]
SMILES	<chem>COC1=CC(=NC=C1)C2=CC=CC=C2</chem>	PubChem[5]
InChIKey	OXUCGUHGNJQWMT-UHFFFAOYSA-N	PubChem[5]
Purity (Typical)	95-97%	Sigma-Aldrich, SynQuest[6]
Topological Polar Surface Area	22.1 Å ²	PubChem[5]
Predicted XlogP	2.8	PubChem[5]

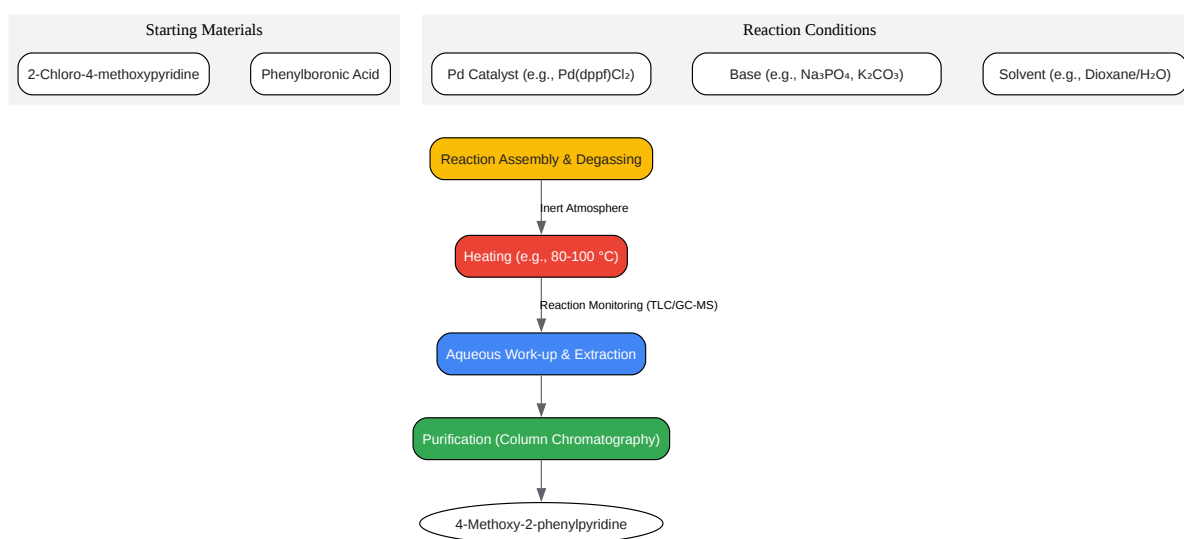
Synthesis and Mechanistic Considerations

The construction of the C(sp²)-C(sp²) bond between the pyridine and phenyl rings is the central challenge in synthesizing **4-Methoxy-2-phenylpyridine**. Among the various cross-coupling methodologies, the Suzuki-Miyaura reaction is preeminent due to its functional group tolerance, high yields, and commercially available starting materials.[1][2]

Primary Synthetic Route: Suzuki-Miyaura Cross-Coupling

This reaction involves the palladium-catalyzed coupling of a pyridine halide (or triflate) with a phenylboronic acid derivative. The choice of catalyst, ligand, base, and solvent system is

critical for achieving high efficiency, particularly with the electron-rich methoxypyridine substrate.^{[1][7]}

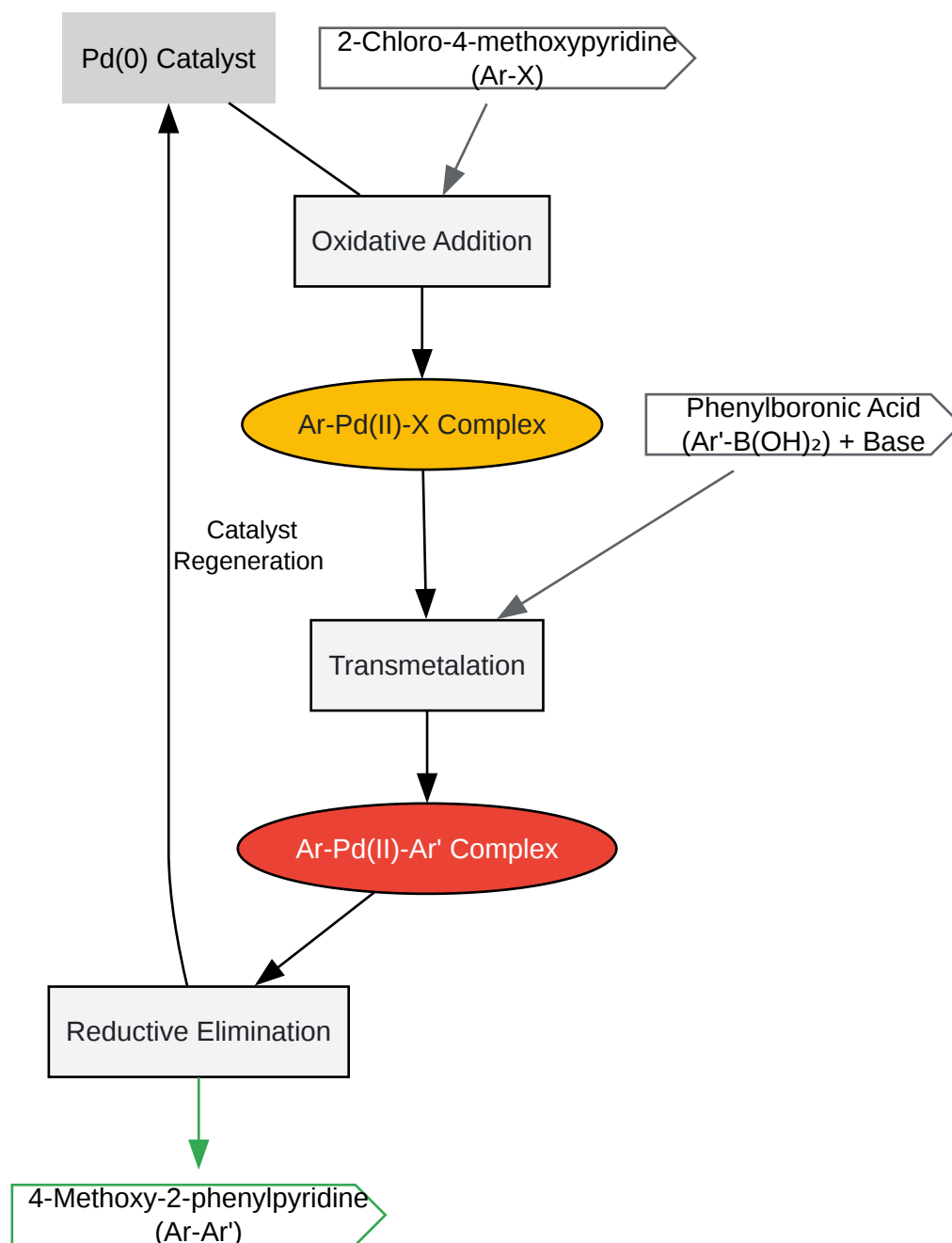


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Caption: General experimental workflow for Suzuki-Miyaura synthesis.

The Suzuki-Miyaura Catalytic Cycle: A Mechanistic View

Understanding the catalytic cycle is key to troubleshooting and optimizing the synthesis. The generally accepted mechanism involves three key steps: oxidative addition, transmetalation, and reductive elimination.[7]



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Detailed Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

This protocol is a representative methodology based on established procedures for arylpyridine synthesis and should be adapted and optimized for specific laboratory conditions.[\[1\]](#)[\[7\]](#)

- **Reaction Setup:** To a flame-dried Schlenk flask, add 2-chloro-4-methoxypyridine (1.0 eq), phenylboronic acid (1.2 eq), and sodium carbonate (Na_2CO_3 , 2.5 eq).
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.
- **Solvent Addition:** Add a degassed 4:1 mixture of 1,4-dioxane and water to the flask.
- **Catalyst Addition:** To the stirring mixture, add the palladium catalyst, such as [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($\text{Pd}(\text{dppf})\text{Cl}_2$, 0.03 eq). The use of a ferrocene-based ligand like dppf is often advantageous for heteroaryl couplings, as it can prevent catalyst deactivation by the pyridine nitrogen.[\[1\]](#)[\[8\]](#)
- **Heating:** Heat the reaction mixture to 90 °C and monitor its progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the resulting crude product by flash column chromatography on silica gel to yield **4-Methoxy-2-phenylpyridine**.
- **Characterization:** Confirm the identity and purity of the final product using NMR spectroscopy and mass spectrometry.

Spectroscopic Characterization

The structural elucidation of **4-Methoxy-2-phenylpyridine** relies on a combination of spectroscopic techniques. Below are the expected signatures based on its structure and data from analogous compounds.[\[3\]](#)[\[9\]](#)[\[10\]](#)

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show distinct signals for the protons on both the pyridine and phenyl rings.
 - Methoxy Protons (-OCH₃): A sharp singlet around δ 3.9 ppm.
 - Pyridine Protons: Three signals in the aromatic region. The proton at C5 (ortho to the methoxy group) would appear as a doublet of doublets, the proton at C3 (ortho to the phenyl group) as a doublet, and the proton at C6 (para to the methoxy group) as a doublet. These would likely fall in the range of δ 6.7-8.7 ppm.
 - Phenyl Protons: A multiplet in the range of δ 7.4-8.0 ppm, integrating to 5 protons.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will display 10 distinct signals for the 12 carbons (due to symmetry in the phenyl group).
 - Methoxy Carbon: A signal around δ 55 ppm.
 - Aromatic Carbons: Multiple signals between δ 105-165 ppm. The carbon atoms attached to the nitrogen (C2) and oxygen (C4) will be significantly shifted.
- Mass Spectrometry (MS): Electron impact (EI) mass spectrometry would show a strong molecular ion peak (M⁺) at m/z = 185.[3] Key fragmentation patterns would include the loss of a methyl radical (•CH₃) to give a fragment at m/z = 170, and the loss of formaldehyde (CH₂O) to give a fragment at m/z = 155.[3]
- IR (Infrared) Spectroscopy: The IR spectrum would feature characteristic peaks for:
 - C-O-C stretch (methoxy): Strong bands around 1250 cm⁻¹ and 1030 cm⁻¹.
 - C=C and C=N stretching (aromatic rings): Multiple sharp peaks in the 1400-1600 cm⁻¹ region.
 - C-H stretching (aromatic): Signals just above 3000 cm⁻¹.
 - C-H stretching (methyl): Signals just below 3000 cm⁻¹.

Reactivity and Potential for Drug Discovery

The reactivity of **4-Methoxy-2-phenylpyridine** is governed by the interplay of the electron-donating methoxy group and the electron-withdrawing pyridine nitrogen.

- **Electrophilic Aromatic Substitution:** The phenyl ring is activated towards electrophilic substitution (e.g., nitration, halogenation) at the ortho and para positions, directed by the pyridine substituent.
- **Nucleophilic Substitution:** The methoxy group at the 4-position can potentially be displaced by strong nucleophiles under forcing conditions, a common reaction for alkoxy groups on electron-deficient heterocyclic rings.[\[11\]](#) This provides a handle for further functionalization.
- **N-Oxidation/Coordination:** The pyridine nitrogen retains its basicity and can be oxidized or act as a ligand to coordinate with metal centers, a property leveraged in catalyst and materials science.

For drug development professionals, **4-Methoxy-2-phenylpyridine** serves as a valuable intermediate. The 2-phenylpyridine scaffold is a known pharmacophore. For instance, derivatives of 4-phenyl-2-phenylaminopyridine have been developed as potent and selective inhibitors of Traf2- and Nck-interacting kinase (TNIK), a target in Wnt-activated colorectal cancers.[\[12\]](#) The methoxy group on **4-Methoxy-2-phenylpyridine** can be used as a synthetic handle or as a group to modulate metabolic stability and target engagement. It can be readily converted to a hydroxyl group, providing a point for further derivatization to explore structure-activity relationships (SAR) and improve pharmacokinetic properties.

Conclusion

4-Methoxy-2-phenylpyridine is more than a simple chemical entity; it is a strategically designed building block for advanced applications. Its synthesis is well-established through robust methods like the Suzuki-Miyaura coupling, the mechanism of which provides a clear roadmap for optimization. Its distinct spectroscopic signature allows for unambiguous characterization, while its predictable reactivity opens avenues for diverse functionalization. For scientists in drug discovery and materials science, this compound represents a versatile platform for innovation, enabling the creation of novel molecules with tailored biological and physical properties.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of the 2-Arylpyridine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1420881/docs#introduction-the-strategic-importance-of-the-2-arylpyridine-scaffold]

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